

# Sourcing High-Purity Methyl Diethyldithiocarbamate-d3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Methyl Diethyldithiocarbamate-d3

Cat. No.: B12405502

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For researchers, scientists, and drug development professionals, the procurement of high-purity, isotopically labeled compounds is paramount for accurate and reproducible experimental outcomes. This in-depth technical guide provides a comprehensive overview of sourcing high-purity **Methyl Diethyldithiocarbamate-d3** (MDEDTC-d3), a key metabolite of the drug disulfiram and a valuable internal standard for analytical studies.

This guide details the synthesis, purification, and quality control of MDEDTC-d3, along with a practical application in a validated analytical method. All quantitative data is summarized in structured tables, and detailed methodologies for key experiments are provided. Visual diagrams generated using the DOT language illustrate critical pathways and workflows.

## Sourcing and Key Specifications of Methyl Diethyldithiocarbamate-d3

Several reputable suppliers offer high-purity **Methyl Diethyldithiocarbamate-d3** for research purposes. When sourcing this compound, it is crucial to obtain a Certificate of Analysis (CoA) to verify its identity, purity, and isotopic enrichment.

Supplier	Product Code	Purity (by HPLC)	Isotopic Enrichment	CAS Number
Clearsynth	CS-TB-92777	≥ 99.5% <a href="#">[1]</a>	Not specified	1246816-30-7 <a href="#">[1]</a>
LGC Standards	TRC-M301702	Not specified	Not specified	1246816-30-7 <a href="#">[2]</a>
MedchemExpress	HY-143850S	Not specified	Not specified	1246816-30-7 <a href="#">[3]</a>
Shimadzu	C5452	≥ 98.00 %	≥ 98% <sup>2</sup> H	1246816-30-7 <a href="#">[4]</a>

#### Key Chemical Properties:

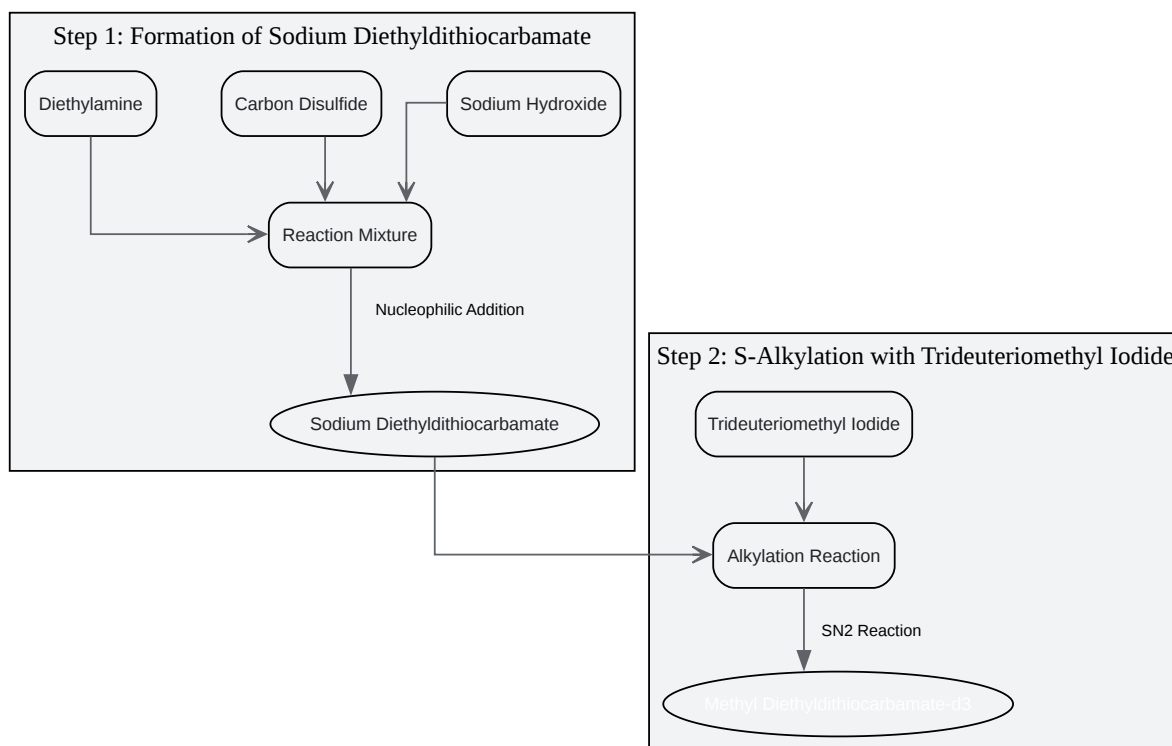
Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>10</sub> D <sub>3</sub> NS <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	166.32 g/mol	<a href="#">[1]</a>
IUPAC Name	trideuteriomethyl N,N-diethylcarbamodithioate	<a href="#">[5]</a>
Synonyms	Methyl-d <sub>3</sub> N,N-diethyldithiocarbamate	<a href="#">[2]</a>

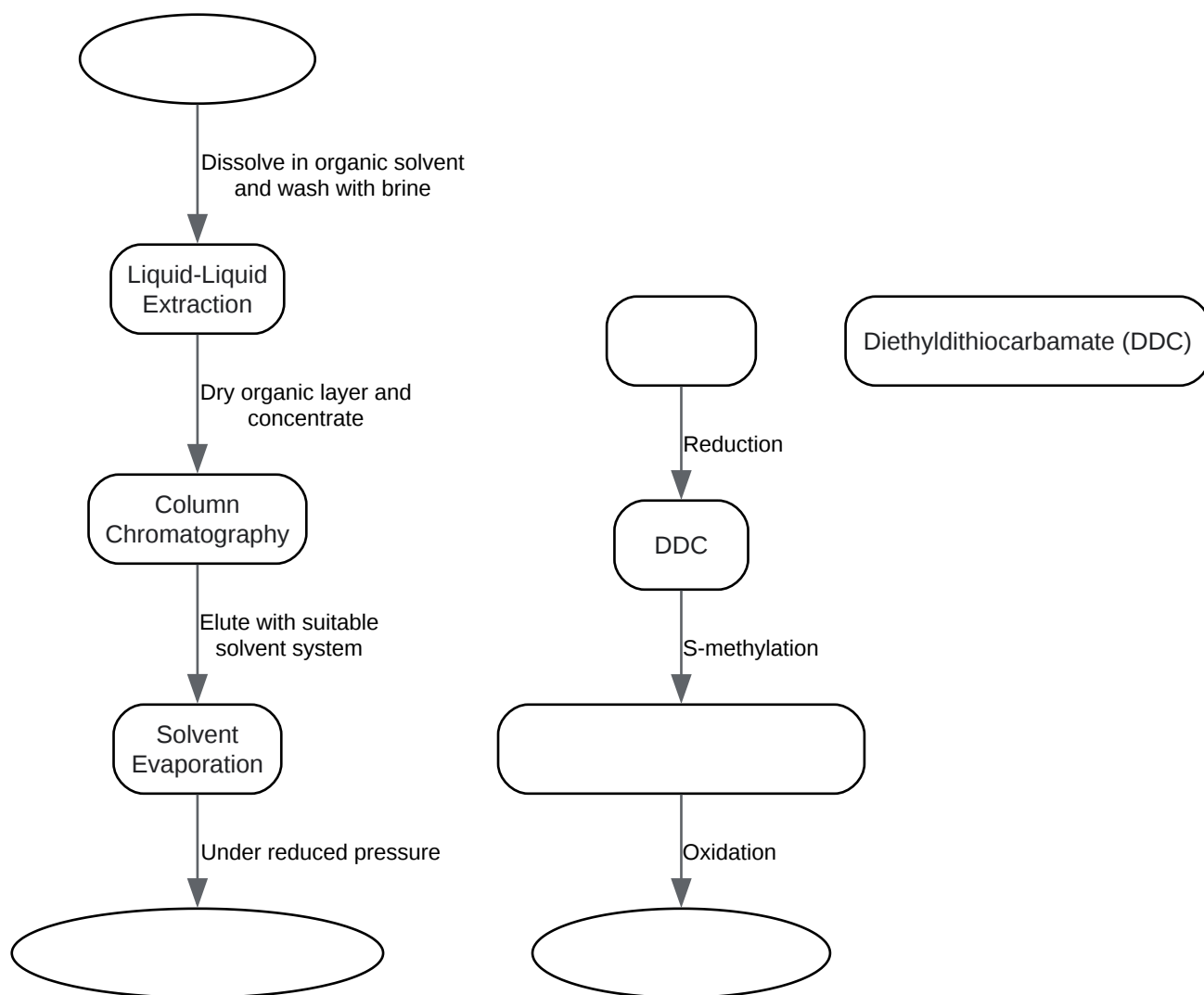
## Synthesis and Purification

While a detailed, step-by-step published protocol for the synthesis of S-trideuteriomethyl N,N-diethyldithiocarbamate is not readily available, a plausible and effective synthesis can be derived from established methods for dithiocarbamate formation and alkylation.

## Proposed Synthesis Workflow

The synthesis of **Methyl Diethyldithiocarbamate-d<sub>3</sub>** can be achieved through a two-step process: the formation of sodium diethyldithiocarbamate followed by its alkylation with a trideuteriomethylating agent.





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## References

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